

Limonin: Application Notes and Protocols for Use as an Analytical Standard

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Compound of Interest

Compound Name: *limontar*
CAS No.: *139202-88-3*
Cat. No.: *B1178042*

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Introduction

Limonin is a highly oxygenated triterpenoid dilactone found predominantly in citrus fruits and is a member of the class of compounds known as limonoids.^[1] It is responsible for the bitter taste in citrus products and has been the subject of extensive research due to its wide range of biological activities, including anticancer, anti-inflammatory, and antiviral properties.^{[2][3]} As a well-characterized compound, limonin serves as an essential analytical standard for quality control in the food and beverage industry, pharmacokinetic studies, and in the development of new therapeutic agents.^{[4][5]} This document provides detailed application notes and protocols for the use of limonin as a standard in analytical testing.

Physicochemical Properties of Limonin

A comprehensive understanding of the physicochemical properties of an analytical standard is crucial for its proper handling, storage, and use in quantitative analysis.

Property	Value	Reference
Molecular Formula	C ₂₆ H ₃₀ O ₈	[4]
Molecular Weight	470.51 g/mol	[4]
CAS Number	1180-71-8	[4]
Appearance	White to off-white crystalline powder	[5]
Melting Point	297 - 299 °C	[5]
Purity (HPLC)	≥95.0%	[4]
Solubility	DMF: 25 mg/ml, DMSO: 10 mg/ml, DMF:PBS (pH 7.2) (1:1): 0.5 mg/ml	[1]
Storage Conditions	Store at 0 - 10 °C	[5]
Stability	Stable under recommended storage conditions.[6] Most stable in aqueous solution at pH 5.[7]	

Analytical Methodologies

The quantification of limonin in various matrices is predominantly achieved using high-performance liquid chromatography (HPLC) with UV detection and liquid chromatography-tandem mass spectrometry (LC-MS/MS) for higher sensitivity and specificity.

High-Performance Liquid Chromatography (HPLC)

HPLC is a robust and widely used technique for the determination of limonin in citrus juices and other matrices.[8]

Table of HPLC Conditions for Limonin Analysis:

Parameter	Condition 1	Condition 2	Condition 3
Column	Cogent UDC Cholesterol™, 4µm, 100Å	C18, 5-micron, 10 cm long	Chromsep C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	40% DI Water with 0.1% Formic Acid (v/v), 60% Acetonitrile with 0.1% Formic Acid (v/v)	30-32% Acetonitrile in water	Water and Acetonitrile (30%-45% Acetonitrile gradient)
Flow Rate	0.5 mL/minute	0.9 mL/min	1.0 mL/min
Detection	UV @ 220nm	Not Specified	DAD @ 210 nm
Injection Volume	1 µL	Not Specified	20 µL
Temperature	25 °C	Not Specified	30 °C
Reference	[9]	[10] [11]	[8]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers superior sensitivity and selectivity for the analysis of limonin, particularly in complex biological matrices.[\[12\]](#)

Table of LC-MS/MS Conditions for Limonin Analysis:

Parameter	Condition 1	Condition 2
Column	Selectra® C18 HPLC column	C18 column (150 mm × 2.1 mm I.D.)
Mobile Phase	Not Specified	1% formic acid/methanol (v:v, 40:60)
Flow Rate	Not Specified	Not Specified
Ionization Mode	APCI+	ESI
Monitored Transition	[M+H] ⁺ at m/z 371	m/z 471.3 → 161.2
Linear Range	1-20 µg/mL	0.0783-10 ng/mL
Recovery	88 to 97%	>76.7%
Repeatability (RSD)	≤ 7.5%	< 7.4% (inter- and intra-day precision)
Reference	[12]	

Experimental Protocols

Protocol 1: Extraction of Limonin from Citrus Juice using QuEChERS

This protocol is adapted from a simple, fast, and cost-effective QuEChERS-based method for the determination of limonin in citrus juice.[\[12\]](#)

Materials:

- Citrus juice sample
- Acetonitrile
- Citrate-buffered QuEChERS salts
- Dispersive-SPE (dSPE) tubes containing primary-secondary amine (PSA), C18, and graphitized carbon black (GCB)

- Centrifuge
- Vortex mixer
- Autosampler vials

Procedure:

- Sample Extraction: a. Pipette 10 mL of the citrus juice sample into a 50 mL centrifuge tube. b. Add 10 mL of acetonitrile to the tube. c. Add the contents of the citrate-buffered QuEChERS salt pouch. d. Vortex or shake vigorously for 5 minutes. e. Centrifuge at ≥ 3000 rcf for 5 minutes.
- Sample Clean-Up (dSPE): a. Transfer 1 mL of the supernatant to a 2 mL dSPE tube. b. Vortex for 30 seconds. c. Centrifuge at ≥ 3000 rcf for 5 minutes. d. Transfer 500-600 μ L of the purified supernatant into an autosampler vial for LC-MS/MS or HPLC analysis.

Protocol 2: HPLC Analysis of Limonin

This protocol outlines a general procedure for the analysis of limonin using HPLC with UV detection.

Equipment and Reagents:

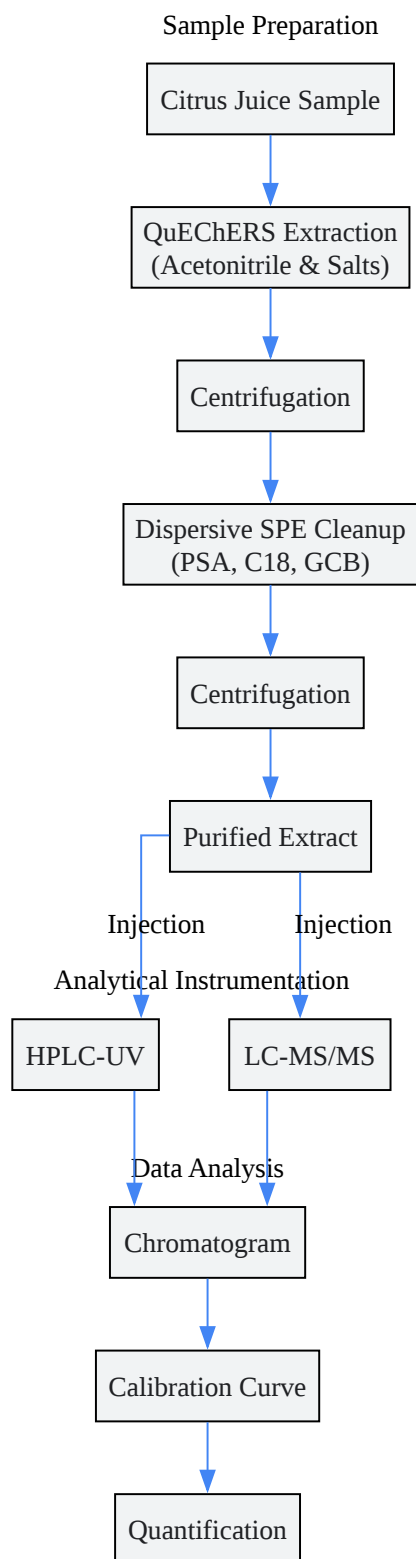
- HPLC system with UV detector
- Analytical column (e.g., C18)
- Limonin analytical standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (optional)
- Sample extracts (from Protocol 1 or other methods)

Procedure:

- **Standard Preparation:** a. Prepare a stock solution of limonin (e.g., 1 mg/mL) in a suitable solvent like acetonitrile or methanol. b. Prepare a series of working standard solutions by diluting the stock solution to create a calibration curve (e.g., 1, 5, 10, 25, 50 µg/mL).
- **Chromatographic Analysis:** a. Set up the HPLC system with the chosen column and mobile phase (refer to the HPLC conditions table). b. Equilibrate the column with the mobile phase until a stable baseline is achieved. c. Inject a blank (mobile phase) to ensure no carryover. d. Inject the standard solutions in increasing order of concentration. e. Inject the sample extracts.
- **Data Analysis:** a. Identify the limonin peak in the chromatograms based on the retention time of the standard. b. Integrate the peak area of limonin in both standards and samples. c. Construct a calibration curve by plotting the peak area versus the concentration of the standards. d. Determine the concentration of limonin in the samples by interpolating their peak areas on the calibration curve.

Visualizations

Experimental Workflow for Limonin Analysis

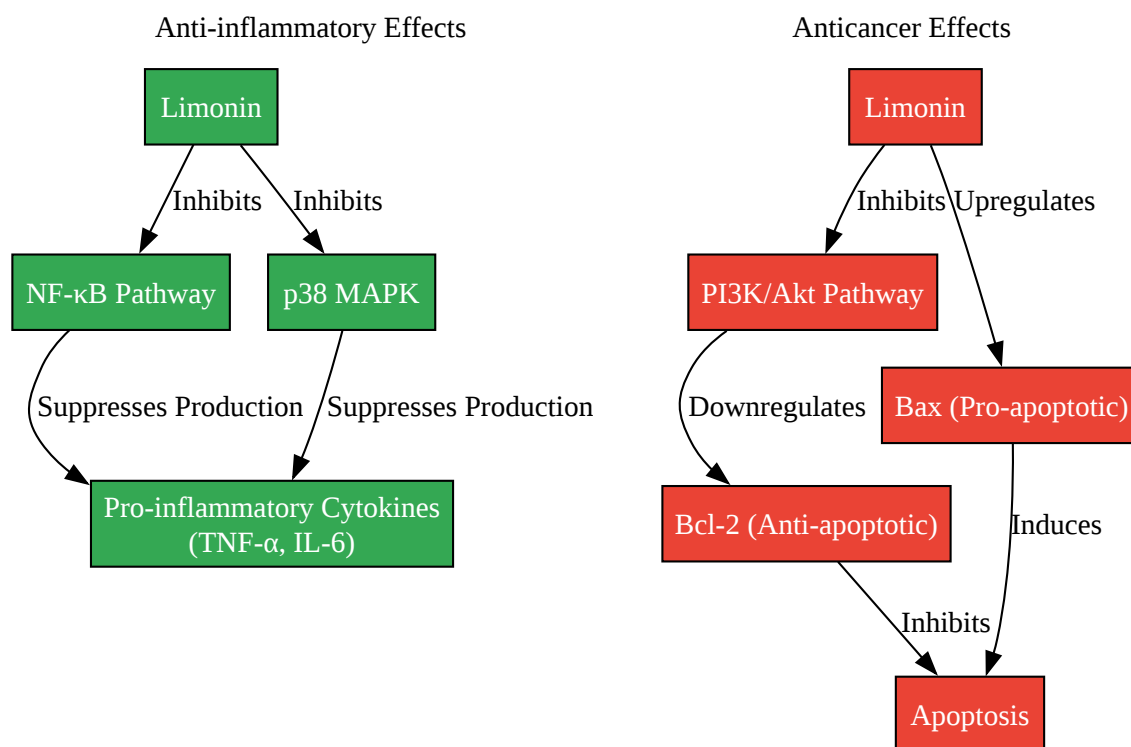


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Caption: Workflow for limonin analysis from sample preparation to quantification.

Signaling Pathways Modulated by Limonin

Limonin has been shown to exert its biological effects by modulating several key signaling pathways involved in inflammation and cancer.



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Caption: Simplified signaling pathways modulated by limonin.

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